

# piperazin-1-amine molecular weight and formula

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## Compound of Interest

Compound Name: **Piperazin-1-amine**

Cat. No.: **B1360318**

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## Technical Guide: Piperazin-1-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **Piperazin-1-amine**, focusing on its fundamental physicochemical properties. The information is presented to support research and development activities where this compound is of interest.

## Physicochemical Properties

The core molecular properties of **Piperazin-1-amine** are summarized below.

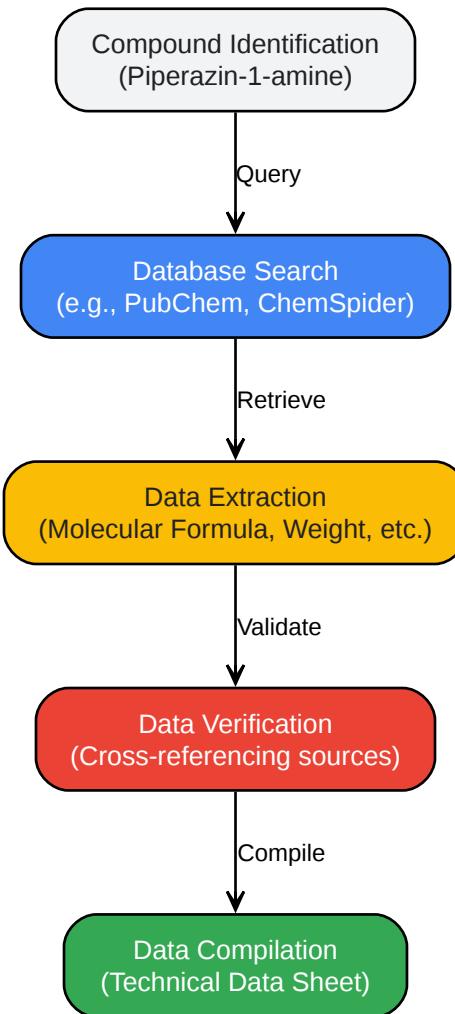
Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>11</sub> N <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	101.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	30651-60-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols and Signaling Pathways

Currently, there is a lack of publicly available, detailed experimental protocols or established signaling pathways specifically associated with **Piperazin-1-amine**. The compound is primarily known as a chemical intermediate and impurity in the synthesis of other molecules, such as Rifaximin.[\[1\]](#) Further research would be required to elucidate any specific biological activity or to develop standardized experimental procedures.

## Data Retrieval and Verification Workflow

The following diagram illustrates the general workflow for identifying and compiling the physicochemical data for a chemical compound like **Piperazin-1-amine**.



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Caption: Workflow for Chemical Data Compilation.

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## References

- 1. chemscene.com [chemscene.com]
- 2. 1-Aminopiperazine | C4H11N3 | CID 147392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-AMINO PIPERAZINE, CAS No. 30651-60-6 - iChemical [ichemical.com]
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